

Application Notes and Protocols for FTI-2148

Subcutaneous Injection

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Compound of Interest

Compound Name: FTI-2148

Cat. No.: B1674167

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FTI-2148 is a potent and selective inhibitor of farnesyltransferase (FTase), a key enzyme in the post-translational modification of various cellular proteins, including the Ras family of small GTPases.[1] By inhibiting the farnesylation of Ras, **FTI-2148** disrupts its localization to the plasma membrane, thereby abrogating its signaling functions, which are often constitutively active in cancer.[2] Preclinical studies have demonstrated the anti-tumor efficacy of **FTI-2148** in various cancer models, including those driven by Ras mutations. These application notes provide detailed protocols for the subcutaneous administration of **FTI-2148** in preclinical mouse models, along with data on its biological effects and a visualization of its mechanism of action.

Quantitative Data Summary

The following tables summarize the in vivo efficacy of **FTI-2148** administered subcutaneously in preclinical mouse models.

Table 1: In Vivo Efficacy of **FTI-2148** in a Ras Transgenic Mouse Model

Animal Model	Dosage	Administration Route	Frequency	Duration	Outcome
Ras Transgenic Mice	100 mg/kg/day	Subcutaneous Injection	Daily	14 days	Breast tumor regression

Data sourced from MedChemExpress product information.[\[1\]](#)

Table 2: In Vivo Target Engagement of **FTI-2148**

Animal Model	Dosage	Administration Route	Frequency	Duration	Outcome
Mice with Breast Tumors	100 mg/kg/day	Subcutaneous Injection	Daily	4 days	85-88% inhibition of FTase activity in tumors

Data sourced from MedChemExpress product information.[\[1\]](#)

Experimental Protocols

Protocol 1: Standard Subcutaneous Bolus Injection of **FTI-2148**

This protocol is designed for the daily administration of **FTI-2148** to achieve tumor regression in preclinical mouse models.

Materials:

- **FTI-2148** (powder)
- Sterile vehicle (e.g., DMSO, PEG300, Tween 80, and saline). The optimal vehicle composition should be determined empirically for solubility and tolerability.
- Sterile 1 mL syringes with 27-30 gauge needles

- Animal balance
- Appropriate personal protective equipment (PPE)

Procedure:

- Preparation of **FTI-2148** Formulation:
 - Aseptically weigh the required amount of **FTI-2148** powder based on the number of animals and the desired dose (100 mg/kg).
 - Prepare the vehicle solution. A common vehicle for subcutaneous injections of hydrophobic compounds is a mixture of DMSO, PEG300, Tween 80, and saline. The exact ratios should be optimized to ensure complete dissolution of **FTI-2148** and minimize local irritation. For example, a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline can be tested.
 - Add the **FTI-2148** powder to the vehicle and vortex or sonicate until fully dissolved. The final concentration should be calculated to deliver the 100 mg/kg dose in a suitable injection volume (e.g., 100-200 μ L for a 20-25 g mouse).
 - Prepare the formulation fresh daily or assess its stability if stored.
- Animal Dosing:
 - Weigh each animal accurately before dosing to calculate the precise volume of the **FTI-2148** formulation to be administered.
 - Gently restrain the mouse, exposing the dorsal flank area.
 - Lift a fold of skin and insert the needle at the base of the tented skin, parallel to the spine.
 - Inject the calculated volume of the **FTI-2148** formulation subcutaneously.
 - Withdraw the needle and gently massage the injection site to aid dispersion.
 - Monitor the animal for any signs of distress or local reaction at the injection site.

- Repeat the procedure daily for the duration of the study (e.g., 14 days).

Protocol 2: Continuous Subcutaneous Infusion of FTI-2148 via Osmotic Pump

For studies requiring continuous exposure to **FTI-2148**, an osmotic pump can be utilized. This method ensures steady-state plasma concentrations of the drug.

Materials:

- **FTI-2148** (powder)
- Sterile vehicle suitable for osmotic pumps (e.g., PEG300, DMSO)
- Alzet® osmotic pumps (select a model with the appropriate flow rate and duration for the study)
- Surgical instruments for implantation
- Anesthesia and analgesia as per approved animal care protocols
- Appropriate PPE

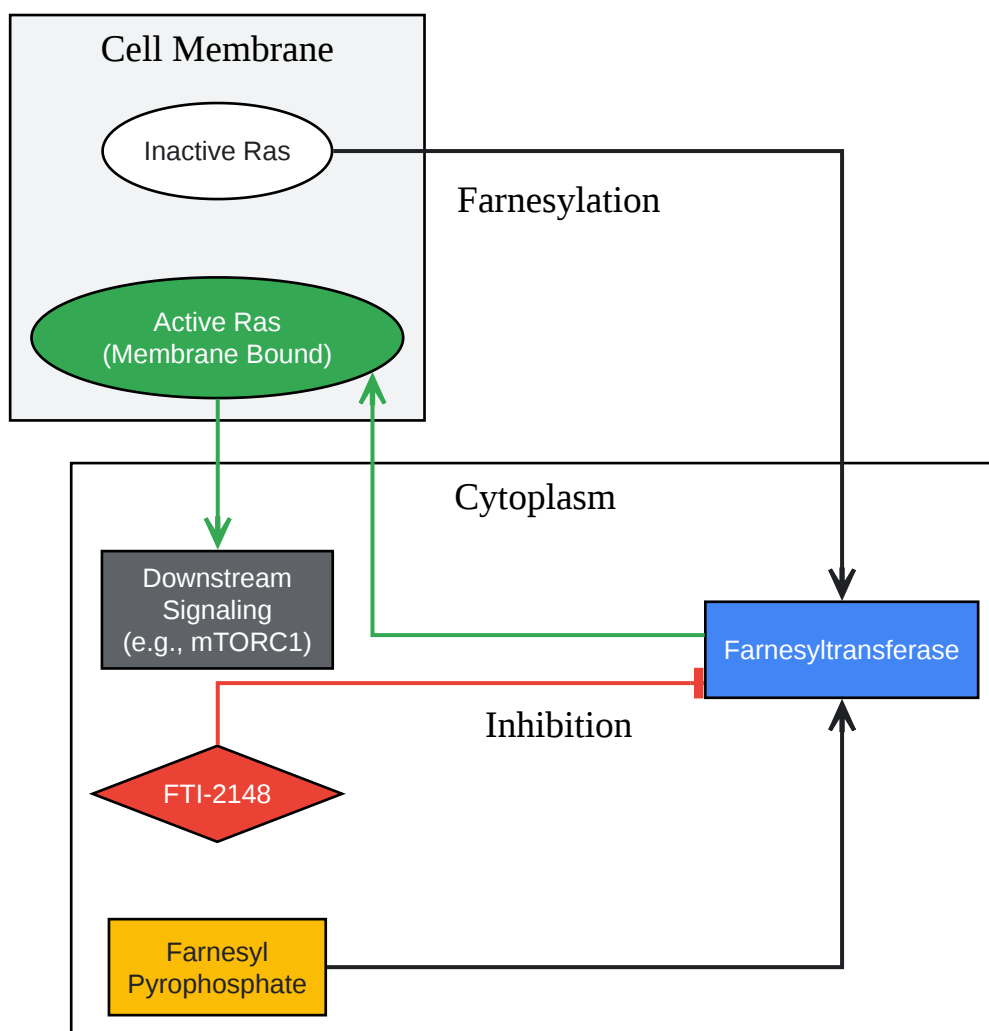
Procedure:

- Preparation of **FTI-2148** Formulation and Pump Filling:
 - Prepare a concentrated sterile solution of **FTI-2148** in a vehicle compatible with the osmotic pump's internal reservoir. The vehicle should be chosen to ensure the stability of **FTI-2148** over the infusion period.
 - Following the manufacturer's instructions, aseptically fill the osmotic pumps with the **FTI-2148** solution.
- Surgical Implantation of Osmotic Pump:
 - Anesthetize the mouse using an approved protocol.

- Shave and sterilize the skin on the dorsal side, between the scapulae.
- Make a small midline incision in the skin.
- Using a hemostat, create a subcutaneous pocket large enough to accommodate the osmotic pump.
- Insert the filled osmotic pump into the pocket, with the delivery portal oriented away from the incision.
- Close the incision with wound clips or sutures.
- Administer post-operative analgesia as required and monitor the animal for recovery.
- Post-Operative Care and Monitoring:
 - House the animals individually after surgery and monitor them for any signs of pain, infection, or other complications.
 - The osmotic pump will deliver **FTI-2148** continuously at a predetermined rate for the specified duration.

Visualizations

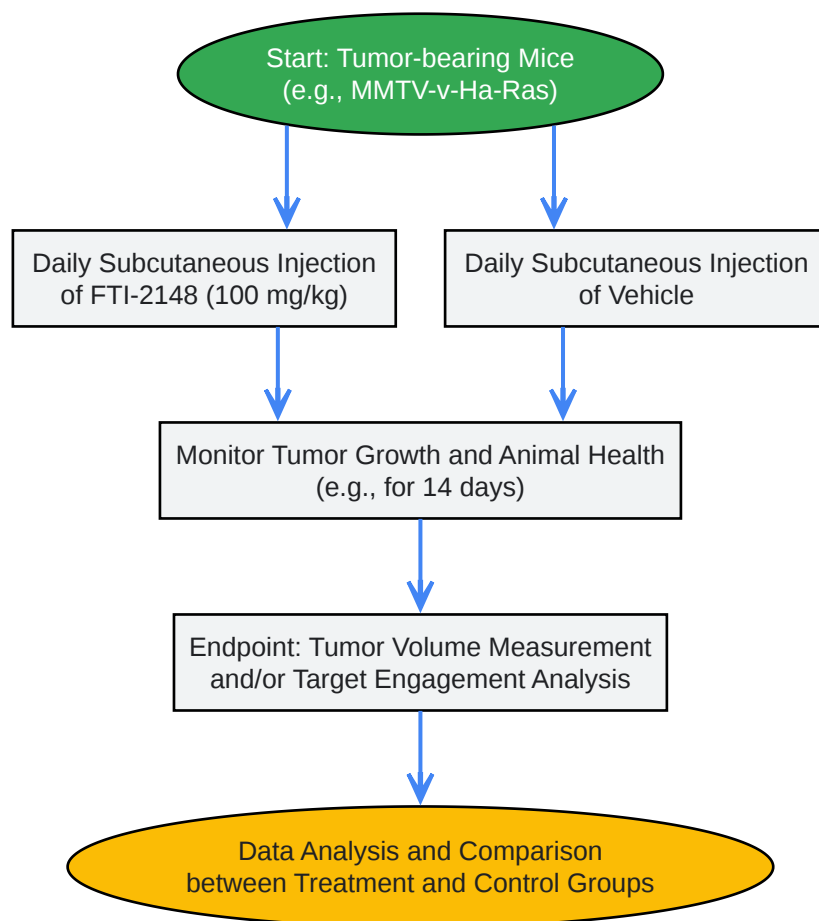
Signaling Pathway of FTI-2148 Action



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Caption: **FTI-2148** inhibits farnesyltransferase, blocking Ras farnesylation and downstream signaling.

Experimental Workflow for In Vivo Efficacy Study



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Caption: Workflow for assessing the in vivo anti-tumor efficacy of **FTI-2148**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Farnesyltransferase inhibitors. Preclinical development - PubMed [pubmed.ncbi.nlm.nih.gov]

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